

LyP-1 Conjugates vs. Free Drug: A Comparative Guide to Therapeutic Efficacy

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Compound of Interest

Compound Name: LyP-1 TFA

Cat. No.: B10825025

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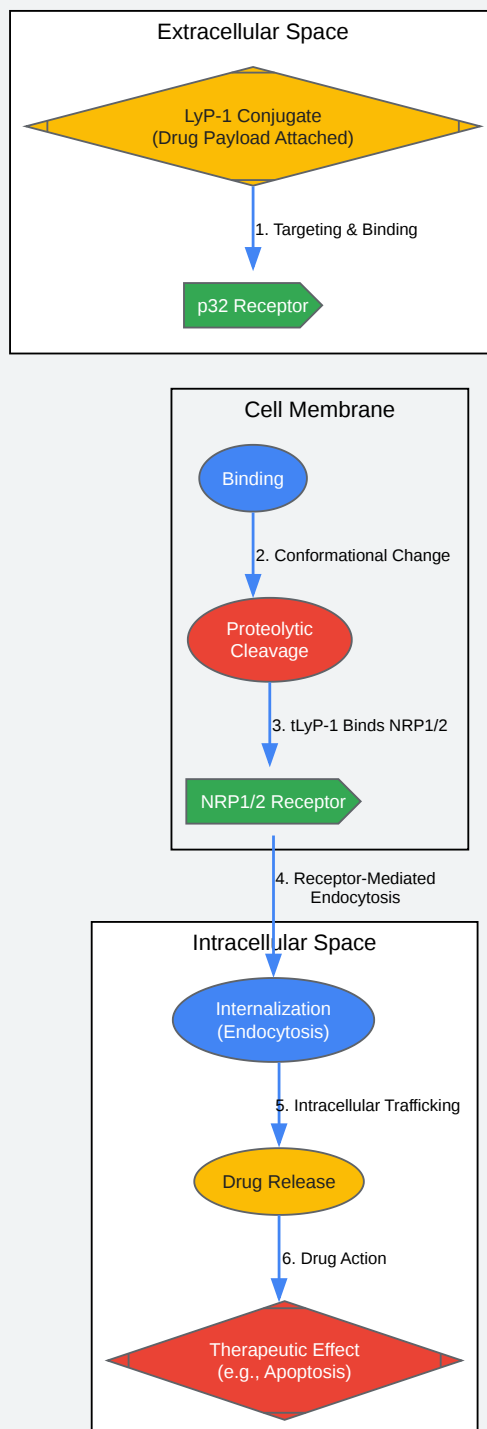
For Researchers, Scientists, and Drug Development Professionals

The strategic conjugation of therapeutic agents to the tumor-homing peptide LyP-1 represents a promising frontier in targeted cancer therapy. This guide provides an objective comparison of the therapeutic efficacy of LyP-1 conjugates versus their free drug counterparts, supported by experimental data. The core principle behind this approach is to leverage the LyP-1 peptide's affinity for the p32 receptor, which is overexpressed on various tumor cells and tumor-associated lymphatic vessels, to achieve targeted drug delivery, thereby enhancing anti-tumor activity while minimizing systemic toxicity.

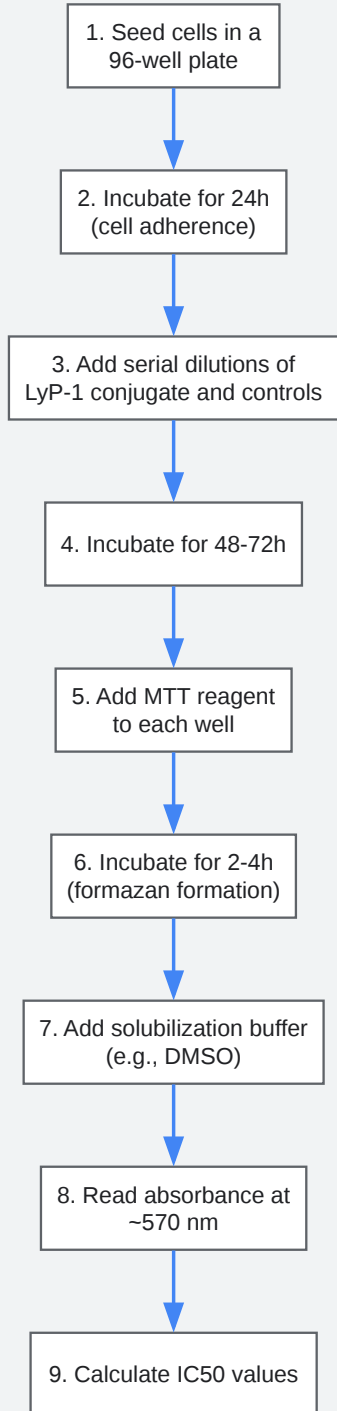
Mechanism of Action: The LyP-1 Signaling Pathway

The targeting mechanism of LyP-1 is a multi-step process that facilitates the specific delivery and internalization of its cargo into tumor cells. Initially, the cyclic LyP-1 peptide binds to its primary receptor, p32, on the surface of tumor cells.^[1] This is followed by proteolytic cleavage of LyP-1, exposing a C-terminal CendR motif. This truncated form, tLyP-1, then binds to neuropilin-1 or -2 (NRP1/2), triggering internalization of the conjugate into the cell.^[1] This targeted delivery mechanism is designed to concentrate the therapeutic payload at the tumor site.

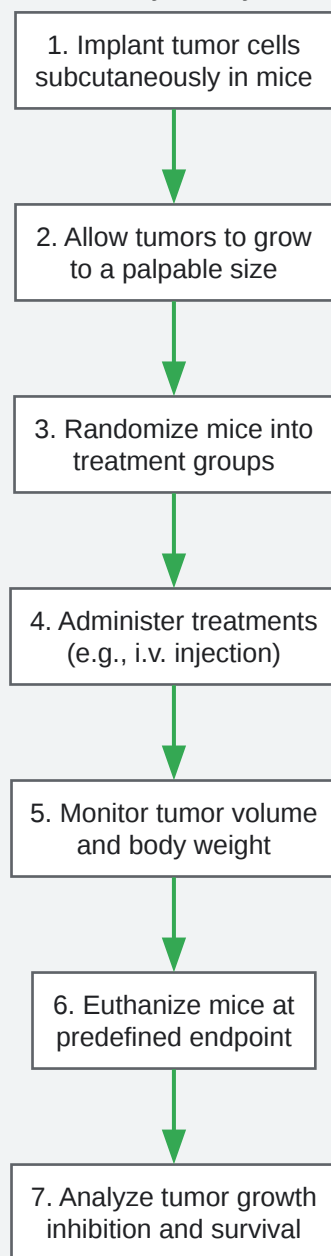
LyP-1 Conjugate Internalization Pathway



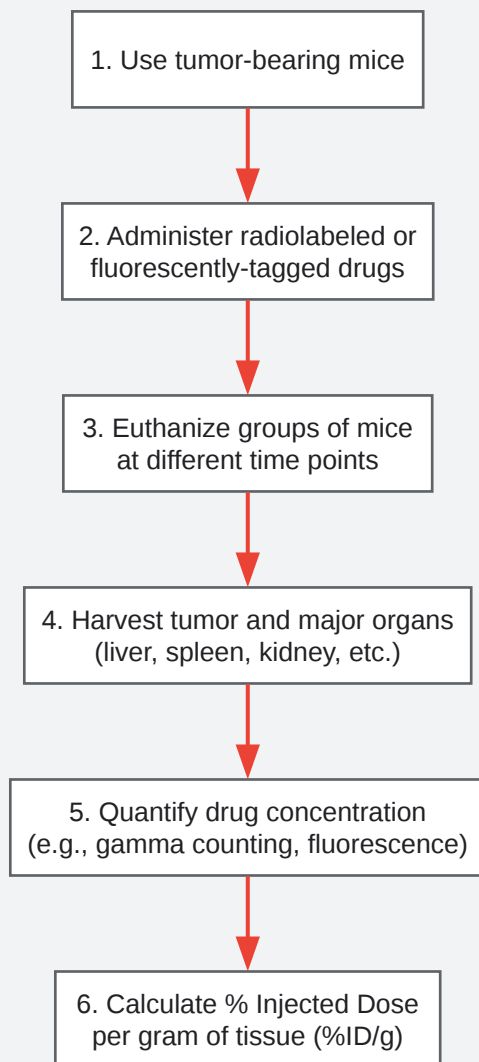
MTT Assay Workflow



In Vivo Efficacy Study Workflow



Biodistribution Study Workflow



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References

- 1. LyP-1-conjugated nanoparticles for targeting drug delivery to lymphatic metastatic tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
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